

Didecylamine chemical and physical properties

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Compound of Interest

Compound Name: Didecylamine

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An In-depth Technical Guide to the Chemical and Physical Properties of **Didecylamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Didecylamine, a symmetrical secondary amine, is a versatile chemical compound with significant applications across various industrial and research sectors. Its utility as a surfactant, corrosion inhibitor, and chemical intermediate stems from its unique amphiphilic nature, characterized by two long hydrophobic decyl chains and a polar amine head group.^{[1][2]} This guide provides a comprehensive overview of the core chemical and physical properties of **didecylamine**, detailed experimental protocols for their determination, and visualizations of relevant chemical processes to support advanced research and development activities.

Chemical and Physical Properties

The fundamental properties of **didecylamine** are summarized below. These values represent a synthesis of data from various chemical suppliers and databases, providing a reliable reference for experimental design and computational modeling.

General and Physical Properties

Property	Value	Source(s)
Appearance	White to off-white solid or colorless to pale yellow liquid.	[1][3]
Melting Point	38-40 °C	[4][5][6][7][8]
Boiling Point	179-180 °C @ 2 mmHg	[4][5][6][7][8]
Density (estimate)	0.7963 g/cm ³	[4]
Flash Point	>230 °F (>113 °C)	[4][6]
pKa (predicted)	10.87 ± 0.19	[2][4]

Identification and Molecular Data

Property	Value	Source(s)
Chemical Formula	C ₂₀ H ₄₃ N	[9]
Molecular Weight	297.56 g/mol	[6][10]
IUPAC Name	N-decyldecan-1-amine	[9]
CAS Number	1120-49-6	[9]
Synonyms	Di-n-decylamine, N,N-Didecylamine, Armeen 2-10	[5][9]

Solubility Profile

Solvent	Solubility	Source(s)
Water	Insoluble (1.1E-3 g/L at 25 °C)	[2]
Chloroform	Slightly Soluble	[4]
Ethyl Acetate	Slightly Soluble	[4]
Hexanes	Slightly Soluble	[4]
Organic Solvents	Soluble in solvents like benzene, ether, and alcohols.	[1]

Experimental Protocols

Accurate determination of physical properties is critical for the application and quality control of chemical substances. The following sections detail standardized methodologies for key physical properties of **didecylamine**.

Melting Point Determination (Capillary Method)

This protocol is based on the principles outlined in ASTM E324 for determining the melting range of organic chemicals.^[6]

Objective: To determine the temperature range over which **didecylamine** transitions from a solid to a liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **didecylamine** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-4 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or similar) equipped with a heating block, a thermometer or digital temperature sensor, and a viewing lens is used.^[11]
- **Procedure:** a. The capillary tube is placed in the heating block of the apparatus. b. The sample is heated at a rapid, controlled rate to a temperature approximately 10-15 °C below the expected melting point. c. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.^[12] d. The initial melting point is recorded as the temperature at which the first drop of liquid becomes visible. e. The final melting point is recorded as the temperature at which the last solid particle melts. The range between these two temperatures constitutes the melting range.^[12]
- **Purity Assessment:** A narrow melting range (e.g., 0.5-1.0 °C) is indicative of a high-purity substance. Impurities typically cause a depression and broadening of the melting range.^[2]^[12]

Boiling Point Determination (Distillation Method)

This protocol follows the general principles of standard distillation methods such as ASTM D1078.^[13]^[14] Due to **didecylamine**'s high boiling point at atmospheric pressure, vacuum

distillation is required to prevent decomposition.

Objective: To determine the temperature at which the vapor pressure of liquid **didecylamine** equals the applied pressure.

Methodology:

- Apparatus: A vacuum distillation setup is assembled, including a round-bottom flask, a distillation head with a connection for a thermometer and vacuum source, a condenser, and a receiving flask.
- Procedure: a. A sample of **didecylamine** (e.g., 20-30 mL) and a few boiling chips are placed in the distillation flask. b. The system is sealed and evacuated to the desired pressure (e.g., 2 mmHg). c. The flask is heated gently. The temperature is monitored closely as it rises. d. The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a steady condensation of distillate in the condenser at a constant temperature.[\[14\]](#) e. The pressure of the system must be recorded alongside the boiling temperature.

Water Solubility Determination (Flask Method)

This protocol is based on the OECD Guideline for the Testing of Chemicals, Test No. 105, specifically the "Flask Method," suitable for substances with solubilities above 10^{-2} g/L.[\[4\]](#)[\[8\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Objective: To determine the saturation mass concentration of **didecylamine** in water at a specific temperature.

Methodology:

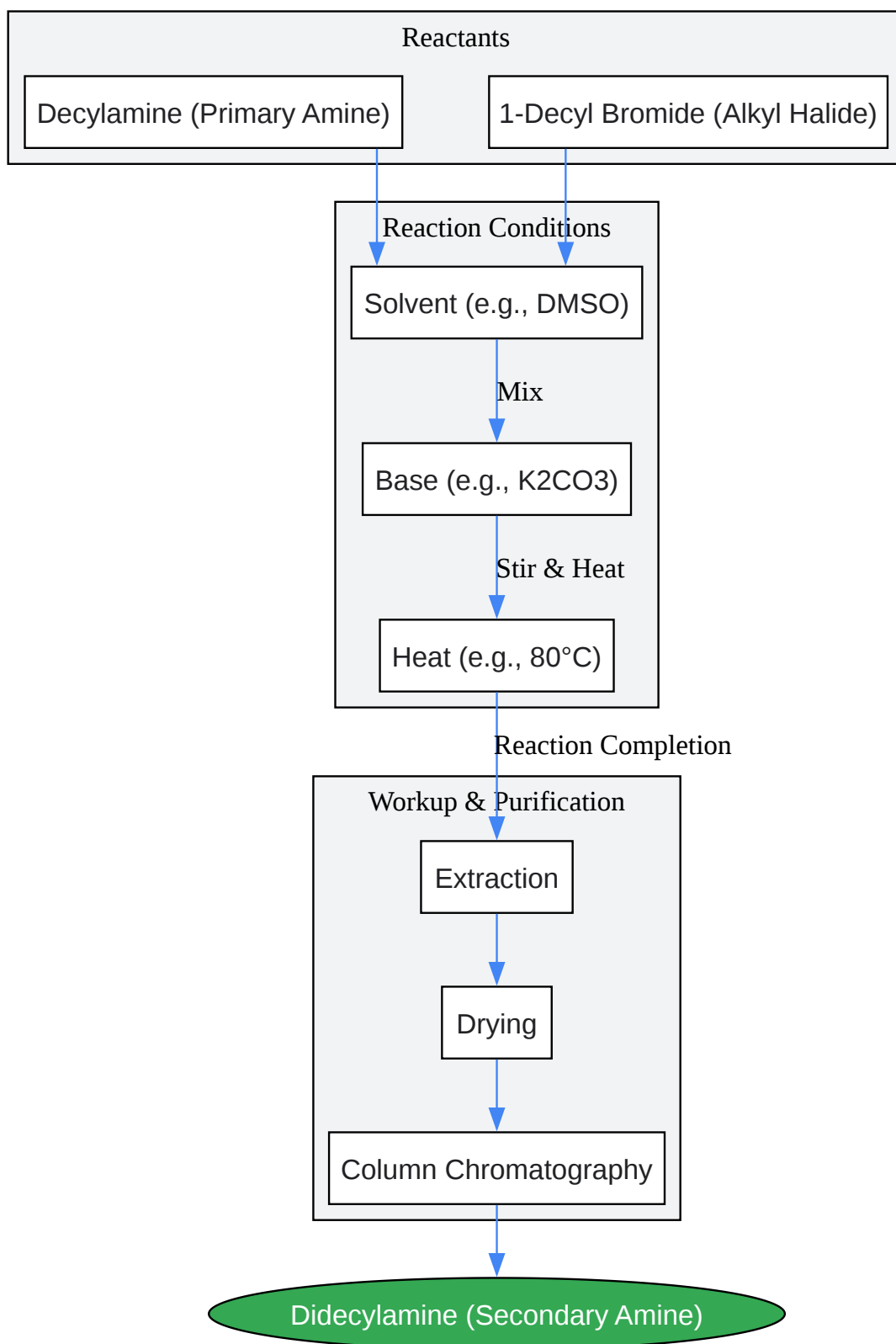
- Equilibration: An excess amount of **didecylamine** is added to a known volume of purified water in a flask.
- Stirring: The mixture is agitated (e.g., by stirring or shaking) in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).[\[15\]](#)

- **Phase Separation:** The mixture is allowed to stand to let the undissolved substance settle. The aqueous phase is then separated from the solid/liquid **didecylamine** by centrifugation or filtration.
- **Concentration Analysis:** The concentration of **didecylamine** in the clear aqueous solution is determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Calculation:** The water solubility is expressed as the mass of **didecylamine** per unit volume of water (e.g., in g/L or mg/L).

Visualized Workflows and Mechanisms

Synthesis of Didecylamine

Didecylamine can be synthesized via the nucleophilic substitution of an alkyl halide with a primary amine. This workflow illustrates a common laboratory-scale synthesis.[\[18\]](#)[\[19\]](#)

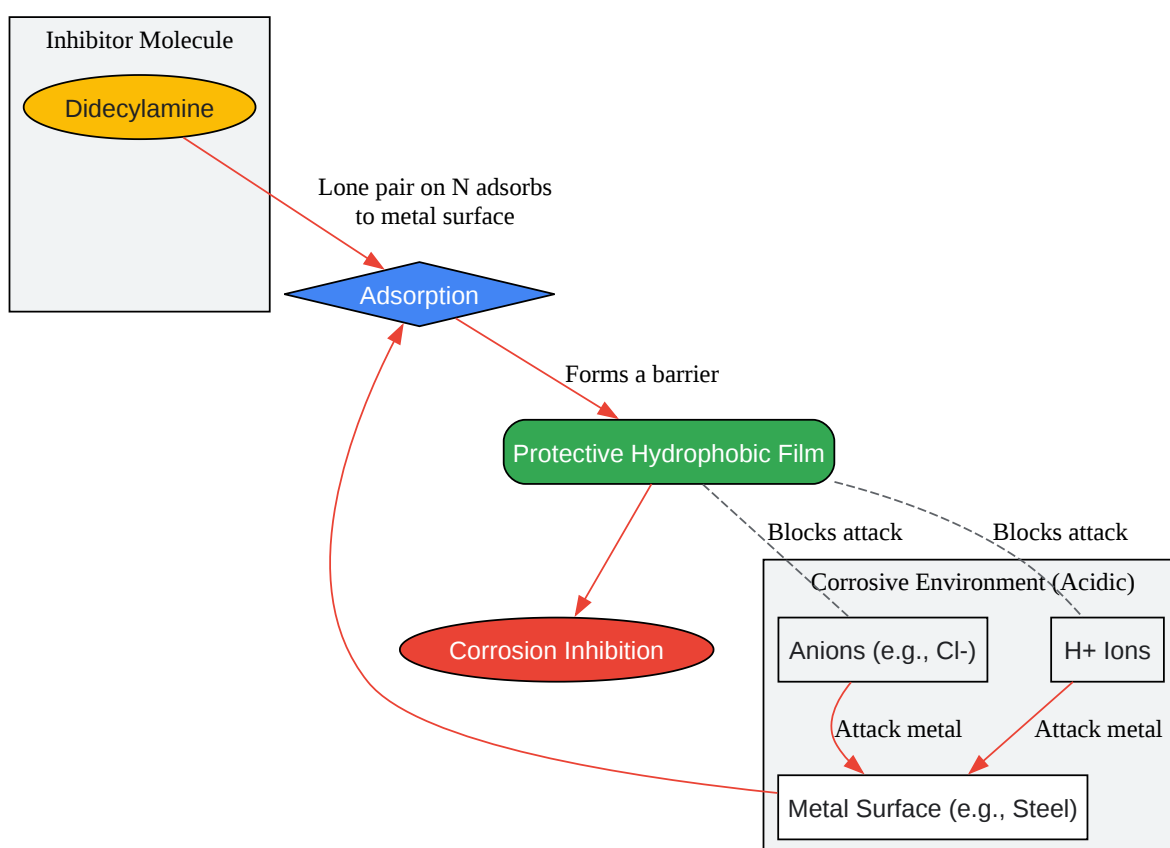


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Caption: General workflow for the synthesis of **didecylamine**.

Mechanism of Corrosion Inhibition

Long-chain amines like **didecylamine** are effective corrosion inhibitors for metals in acidic environments. The mechanism involves the adsorption of the amine onto the metal surface, forming a protective barrier.^{[20][21][22][23]}



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Caption: Mechanism of action for **didecylamine** as a corrosion inhibitor.

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